

# Essential Safety and Handling Guide for (6AR,11AR)-3,9-dihydroxypterocarpan (Glycinol)

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## Compound of Interest

Compound Name: (6AR,11AR)-3,9-dihydroxypterocarpan

Cat. No.: B190946

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This guide provides crucial safety and logistical information for the handling of **(6AR,11AR)-3,9-dihydroxypterocarpan**, also known as glycinol. The following procedures are based on general best practices for handling similar chemical compounds and should be supplemented by a thorough review of any specific safety data sheets (SDS) available from your supplier.

**(6AR,11AR)-3,9-dihydroxypterocarpan** is a pterocarpan, a type of natural phenol.<sup>[1]</sup> While specific quantitative toxicological data is limited, related compounds can be toxic if swallowed, cause skin and eye irritation, and may cause respiratory irritation if inhaled.<sup>[2]</sup> Therefore, caution and adherence to strict safety protocols are essential.

## Hazard Summary and Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to minimize exposure and ensure a safe laboratory environment. The following table summarizes the recommended PPE for handling **(6AR,11AR)-3,9-dihydroxypterocarpan**.

Protection Type	Recommended Equipment	Purpose
Engineering Controls	Chemical Fume Hood	To minimize inhalation of dust or aerosols.[3]
Local Exhaust Ventilation	To keep airborne levels below recommended exposure limits. [4][5]	
Eye and Face Protection	Safety Goggles/Glasses	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[3][6]
Face Shield	Recommended when there is a splash hazard.[2][3]	
Skin Protection	Nitrile Rubber Gloves	Inspect prior to use and use proper removal technique.[3] [7]
Lab Coat/Protective Clothing	To prevent skin exposure.[3][7]	
Respiratory Protection	NIOSH-approved Respirator	Necessary if a fume hood is not available or if dust levels are high.[3]

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is vital for the safe handling of this compound.

### 1. Preparation:

- Before handling, ensure you are familiar with the location and operation of all safety equipment, including safety showers, eyewash stations, and fire extinguishers.
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[3]
- Don all required personal protective equipment as outlined in the table above.

### 2. Handling:

- Avoid direct contact with the skin and eyes.[2]
- Avoid inhalation of any dust or vapors.[2]
- Use clean, dry equipment and containers to prevent contamination.
- Keep the container tightly closed when not in use.[2][5]

### 3. In Case of a Spill:

- For small spills, use an absorbent, inert material to contain the substance.
- For large spills, evacuate the area and follow your institution's emergency procedures.
- Place all contaminated materials in a sealed container for proper disposal.[2]

### 4. Disposal Plan:

- Chemical Waste: Dispose of **(6AR,11AR)-3,9-dihydroxypterocarpan** and any associated waste in accordance with federal, state, and local environmental control regulations.[4]
- Contaminated Materials: All disposable PPE (gloves, etc.) and any materials used for spill cleanup should be placed in a sealed bag and disposed of as hazardous waste.[3]
- Empty Containers: Thoroughly rinse empty containers with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste. Dispose of the clean, empty containers in accordance with local regulations.[3]

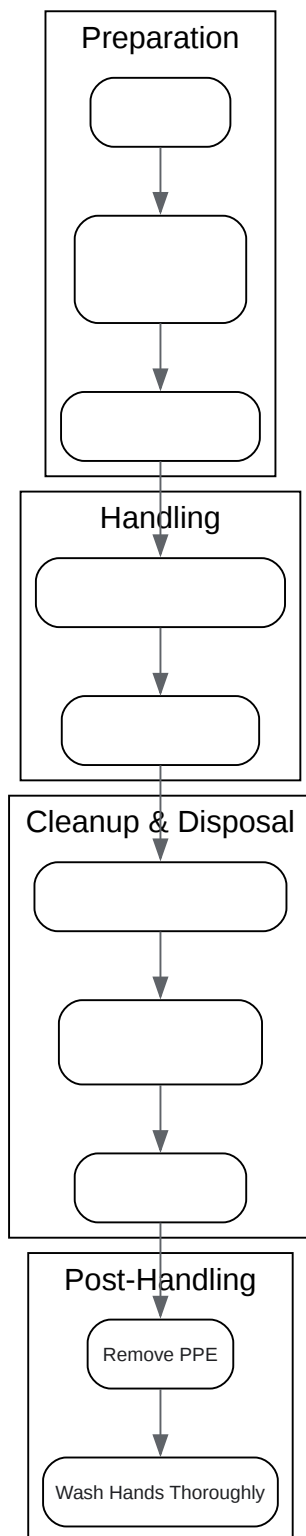
### 5. Hygiene Measures:

- Wash hands thoroughly with soap and water after handling the compound and before eating, drinking, or smoking.[2][4]
- Remove and wash contaminated clothing before reuse.[6]

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **(6AR,11AR)-3,9-dihydroxypterocarpan**.

## Safe Handling Workflow for (6AR,11AR)-3,9-dihydroxypterocarpan

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **(6AR,11AR)-3,9-dihydroxypterocarpan**.

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